

A Comprehensive Technical Guide to Dioctyl Maleate

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Compound of Interest

Compound Name: Dioctyl maleate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dioctyl maleate (DOM) is an organic compound belonging to the diester class. It is a versatile chemical intermediate with significant applications across various industries, including polymers, coatings, adhesives, and cosmetics.^{[1][2][3]} This technical guide provides an in-depth overview of the chemical and physical properties of **dioctyl maleate**, its synthesis, and its primary applications, with a focus on data relevant to research and development professionals.

Chemical and Physical Properties

Dioctyl maleate is a clear, virtually colorless to pale yellow liquid with a characteristic mild, ester-like odor.^{[4][5]} It is classified as a fatty alcohol ester.^[5] The properties of **dioctyl maleate** can vary slightly depending on the specific isomer of the octyl group (e.g., n-octyl vs. 2-ethylhexyl). This guide focuses on the commonly referenced properties.

Table 1: General Chemical Properties of Dioctyl Maleate

Property	Value	References
Chemical Name	Dioctyl maleate	[6]
Synonyms	Di-n-octyl maleate, DOM, Bis(2-ethylhexyl) maleate	[7]
CAS Number	2915-53-9 (for di-n-octyl maleate), 142-16-5 (for bis(2- ethylhexyl) maleate)	[7]
Molecular Formula	C ₂₀ H ₃₆ O ₄	[7] [8]
Molecular Weight	340.50 g/mol	[9]
EC Number	220-835-6	

Table 2: Physical Properties of Dioctyl Maleate

Property	Value	References
Appearance	Clear, colorless to pale yellow liquid	[4] [5]
Odor	Slight, ester-like	[10]
Boiling Point	156°C at 9 mbar; 164°C at 10 mbar; 220-240°C at 10 mmHg; ~417°C at 760 mmHg	[4] [7] [10]
Melting Point	-60°C	[7] [10]
Density	0.94 g/cm³ at 20°C; 0.944 g/cm³	[7]
Flash Point	185°C; >175°C (Cleveland open cup)	[7] [10] [11]
Ignition Temperature	260°C	
Solubility	Insoluble in water; Soluble in alcohol and many organic solvents like methanol, ethanol, acetone, diethyl ether.	[6] [12]
Viscosity	8.29 mPa·s at 20°C; ~17 cps at 25°C	[10] [13]
Refractive Index	~1.45 at 20°C; 1.455 at 20°C	[7] [13]
Partition Coefficient (log Pow)	7.24	[10]

Synthesis of Dioctyl Maleate

The primary method for synthesizing **dioctyl maleate** is through the esterification of maleic acid or its anhydride with an appropriate octanol (e.g., n-octanol or 2-ethylhexanol).[\[4\]](#) This reaction is typically catalyzed by an acid.[\[4\]](#)

Experimental Protocol: Esterification of Maleic Anhydride with Octanol

This protocol describes a general procedure for the synthesis of **dioctyl maleate**.

Materials:

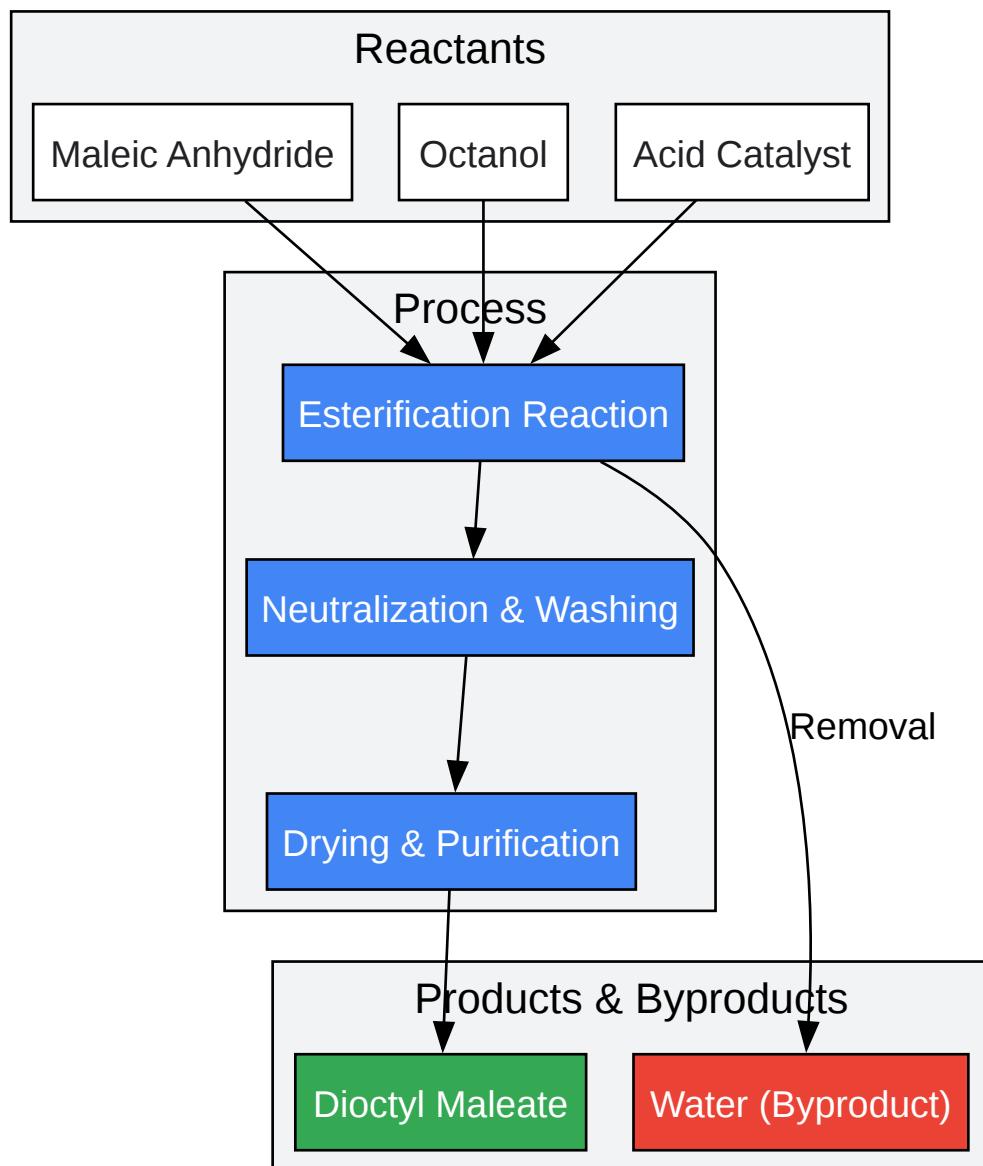
- Maleic anhydride
- Octanol (e.g., 2-ethylhexanol)
- Acid catalyst (e.g., sulfuric acid, p-toluenesulfonic acid, or a solid acid catalyst like Amberlyst-15)[4][14]
- Inert solvent (optional, e.g., toluene to aid in water removal by azeotropic distillation)
- Neutralizing agent (e.g., sodium carbonate solution)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- Reaction Setup: A reaction flask is equipped with a stirrer, a thermometer, a condenser, and a Dean-Stark trap (if using an azeotropic solvent).
- Charging Reactants: Maleic anhydride and a molar excess of octanol are charged into the reaction flask. The acid catalyst is then added.
- Esterification: The reaction mixture is heated with stirring. The reaction temperature is maintained to facilitate the esterification and the removal of water, which is a byproduct of the reaction. The progress of the reaction can be monitored by measuring the acid value of the mixture.
- Neutralization and Washing: Once the reaction is complete (indicated by a low and stable acid value), the mixture is cooled. The excess acid catalyst is neutralized with a suitable base, such as a sodium carbonate solution.[15] The organic layer is then washed with water to remove any remaining salts and impurities.[15]
- Drying and Purification: The organic layer is separated and dried over a drying agent like anhydrous sodium sulfate.[15] The crude **dioctyl maleate** is then purified by vacuum distillation to remove excess alcohol and other volatile impurities.[16]

- Characterization: The final product is characterized by techniques such as Gas Chromatography (GC) to determine its purity and Infrared (IR) spectroscopy to confirm the presence of the ester functional group.

Synthesis of Dioctyl Maleate



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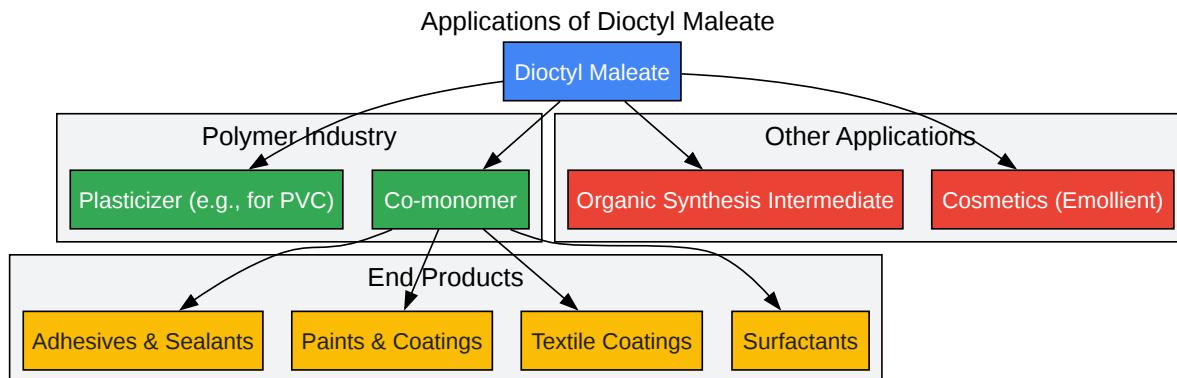
A simplified workflow for the synthesis of **Dioctyl Maleate**.

Chemical Reactivity and Applications

Dioctyl maleate's chemical reactivity is centered around its carbon-carbon double bond and ester functional groups. It can undergo addition reactions, such as hydrogenation and Diels-Alder reactions.[6] Under the influence of heat and in the presence of acids or bases, it can isomerize to the corresponding fumarate.[6]

Its primary application is as a plasticizer and a co-monomer in polymerization reactions.[5]

- Plasticizer: **Dioctyl maleate** is used to increase the flexibility and elasticity of polymers, particularly PVC.[5] It is considered a phthalate-free alternative to traditional plasticizers like DOP (dioctyl phthalate).[17]
- Co-monomer: It is copolymerized with monomers such as vinyl acetate, vinyl chloride, and acrylates to produce a variety of materials. These copolymers are used in the manufacturing of:
 - Adhesives and Sealants: Enhancing flexibility and adhesion.[1][4]
 - Paints and Coatings: Improving film formation and durability.[1][4]
 - Textile Coatings: Imparting desired physical properties.[4]
 - Surfactants: Acting as an intermediate in their production.[4]
- Organic Synthesis: It serves as an intermediate in the synthesis of succinic acid derivatives. [5][6]
- Cosmetics: It functions as an emollient and skin-conditioning agent in various cosmetic products.[2]



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A diagram illustrating the various applications of **Diethyl Maleate**.

Safety and Handling

Diethyl maleate is considered to have low acute toxicity.[4] However, it may cause mild skin and eye irritation.[4][10] Prolonged or repeated exposure may cause damage to organs.[10] It is important to handle **diethyl maleate** in a well-ventilated area and to use appropriate personal protective equipment (PPE), including gloves and safety goggles.[10] Store in a cool, dry place away from sources of ignition and strong oxidizing agents.[10][11] For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.[10][11]

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